

Proper Disposal of Cyclohexyl Benzoate: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: Cyclohexyl benzoate

CAS No.: 2412-73-9

Cat. No.: B1605087

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This document provides essential safety and logistical information for the proper disposal of **Cyclohexyl benzoate** (CAS No. 2412-73-9), a common fragrance ingredient and plasticizer. Adherence to these procedures is crucial for ensuring laboratory safety, environmental protection, and regulatory compliance. This guide is intended for researchers, scientists, and drug development professionals who handle this chemical.

Hazard Assessment and Waste Classification

Before disposal, a thorough hazard assessment is necessary to determine if the waste is classified as hazardous under the Resource Conservation and Recovery Act (RCRA).

Cyclohexyl benzoate is a colorless to pale yellow liquid. Based on available data, it does not typically meet the criteria for a characteristic hazardous waste.

RCRA Characteristics Analysis:

- **Ignitability:** The flash point of **Cyclohexyl benzoate** is approximately 132.7°C (270.9°F), which is significantly higher than the EPA's limit of 60°C (140°F) for ignitable liquids.

Therefore, it is not considered an ignitable hazardous waste.[1][2][3][4]

- Corrosivity: **Cyclohexyl benzoate** is not known to be corrosive.
- Reactivity: There is no indication that **Cyclohexyl benzoate** is reactive in a way that would classify it as a hazardous waste.
- Toxicity: While toxicological data is available, there is no evidence to suggest that **Cyclohexyl benzoate** would fail the Toxicity Characteristic Leaching Procedure (TCLP) for any of the regulated contaminants.

Listed Wastes:

Cyclohexyl benzoate is not found on the EPA's F, K, P, or U lists of hazardous wastes.

Based on this assessment, pure, unused **Cyclohexyl benzoate** is generally not considered a hazardous waste. However, it is imperative to remember that if **Cyclohexyl benzoate** is mixed with a listed hazardous waste or exhibits a hazardous characteristic due to contamination, the entire mixture must be managed as hazardous waste.

Quantitative Data Summary

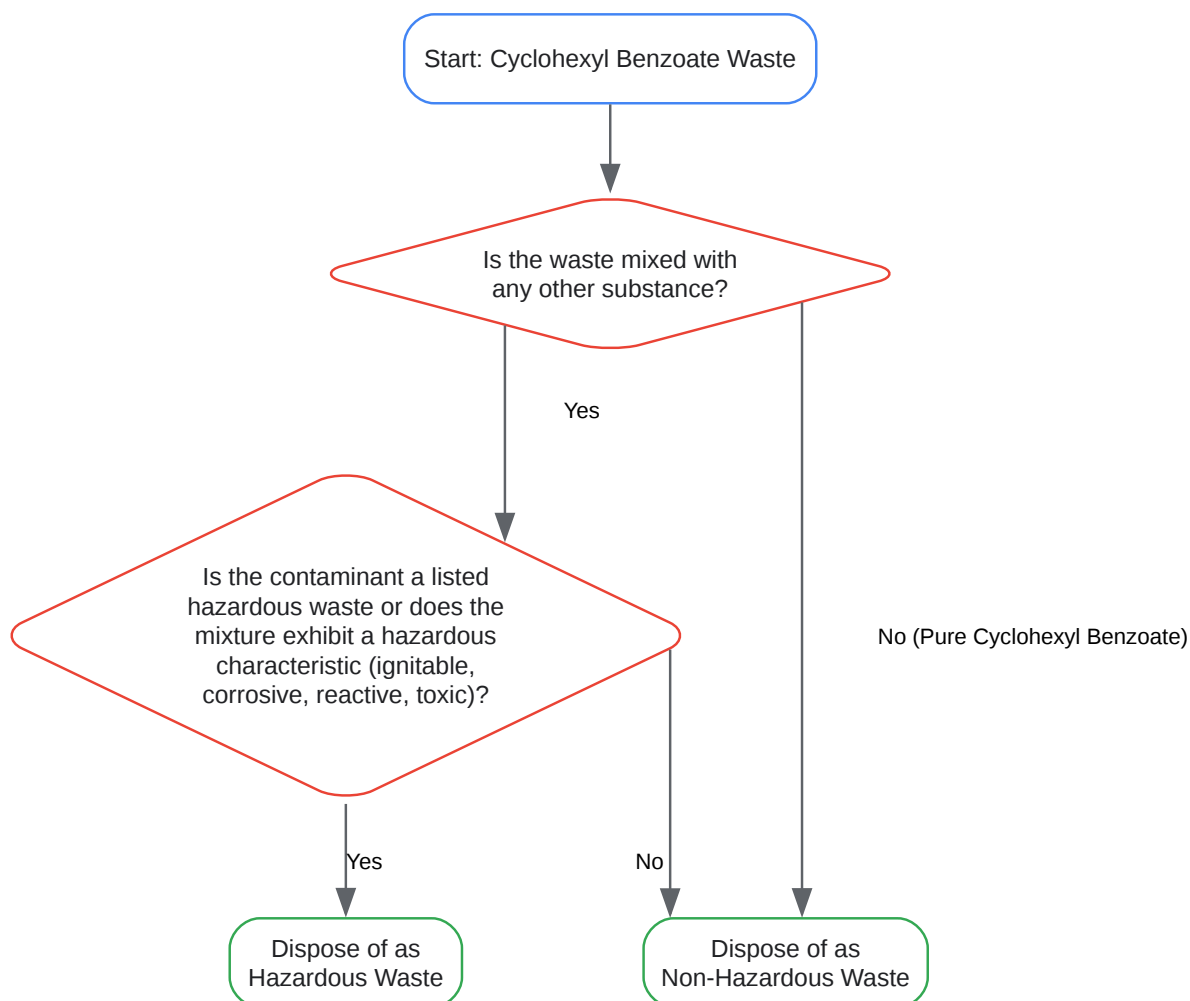
Property	Value	Source
CAS Number	2412-73-9	[1][3][4][5][6][7]
Molecular Formula	C13H16O2	[1][3][4][6]
Flash Point	132.7°C (270.9°F)	[1][2][3][4]
Boiling Point	~285°C (545°F)	[3][4][6]
Density	~1.07 g/cm ³	[1][3][4]

Disposal Procedures

The appropriate disposal method for **Cyclohexyl benzoate** depends on whether it is contaminated and the quantity to be disposed of.

Step 1: Waste Determination

The first critical step is to determine if the **Cyclohexyl benzoate** waste is hazardous.



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Caption: Decision workflow for classifying **Cyclohexyl benzoate** waste.

Step 2: Disposal of Non-Hazardous **Cyclohexyl Benzoate** Waste

For pure, uncontaminated **Cyclohexyl benzoate**:

- Small Quantities (Lab Scale):
 - Collection: Collect the waste in a clearly labeled, sealed, and compatible container. The label should clearly state "Non-Hazardous Waste: **Cyclohexyl Benzoate**".

- Consult Local Regulations: Before any disposal action, consult your institution's Environmental Health and Safety (EHS) department and local wastewater treatment authority. Some jurisdictions may permit the drain disposal of small quantities of non-hazardous, readily biodegradable organic compounds, while others may prohibit it.
- Approved Disposal: If not permitted for drain disposal, arrange for pickup and disposal through your institution's chemical waste program or a licensed waste management contractor.
- Large Quantities:
 - Collection and Storage: Accumulate the waste in a suitable, labeled container in a designated waste storage area.
 - Professional Disposal: Contact a licensed and insured hazardous and non-hazardous waste disposal company to arrange for transportation and disposal. Ensure the company can provide documentation of proper disposal.

Step 3: Disposal of Hazardous **Cyclohexyl Benzoate** Waste

If the **Cyclohexyl benzoate** is mixed with hazardous substances:

- Container Management:
 - Use a container that is compatible with all components of the waste mixture.
 - The container must be in good condition, with a secure, tight-fitting lid.
 - Label the container with the words "Hazardous Waste" and list all constituents and their approximate percentages.
- Storage:
 - Store the hazardous waste in a designated Satellite Accumulation Area (SAA) at or near the point of generation.
 - Ensure secondary containment is in place to capture any potential leaks.

- Disposal:
 - Arrange for the collection of the hazardous waste by your institution's EHS department or a licensed hazardous waste contractor.
 - Do not attempt to dispose of hazardous waste down the drain or in the regular trash.

Step 4: Empty Container Disposal

- Non-Hazardous: An empty container that held pure **Cyclohexyl benzoate** can typically be disposed of in the regular trash after it has been triple-rinsed with a suitable solvent (e.g., ethanol or acetone). The rinsate should be collected and managed as chemical waste.
- Hazardous: If the container held **Cyclohexyl benzoate** that was classified as hazardous, it must be managed as hazardous waste unless it has been triple-rinsed. The rinsate from this process must also be collected and disposed of as hazardous waste.

Experimental Protocols

The determination of whether a chemical waste is hazardous is based on established EPA test methods. For ignitability, the Pensky-Martens Closed-Cup Tester (ASTM D93) is a standard method. For the toxicity characteristic, the Toxicity Characteristic Leaching Procedure (TCLP) (EPA Method 1311) is used to determine if a waste will leach hazardous constituents into groundwater. While a full experimental protocol for these tests is extensive, the fundamental principles are:

- Pensky-Martens Closed-Cup Test: A sample of the liquid is heated at a controlled rate in a closed cup. An ignition source is directed into the cup at regular intervals to determine the lowest temperature at which the vapors will ignite.
- Toxicity Characteristic Leaching Procedure (TCLP): The waste is subjected to a simulated landfill leaching process over an 18-hour period. The resulting liquid extract is then analyzed for the presence and concentration of specific toxic contaminants.

Researchers should not perform these tests themselves but should rely on data from Safety Data Sheets or, if necessary, have the waste tested by a certified laboratory.

By following these procedures, laboratory professionals can ensure the safe and compliant disposal of **Cyclohexyl benzoate**, minimizing risks to themselves, their colleagues, and the environment.

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